

# 1,1,3,3,5,5-Hexamethyltrisiloxane density

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## Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

Cat. No.: B073498

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## An In-depth Technical Guide on the Density of 1,1,3,3,5,5-Hexamethyltrisiloxane

This technical guide provides a comprehensive overview of the density of **1,1,3,3,5,5-hexamethyltrisiloxane**, a versatile siloxane compound. The document is intended for researchers, scientists, and professionals in drug development and other relevant industries who require precise data and methodologies for the characterization of this compound.

## Quantitative Data on Density

The density of **1,1,3,3,5,5-hexamethyltrisiloxane** has been reported in the literature, with slight variations between sources. The data is summarized in the table below for easy comparison.

Density Value	Temperature	Source
0.822 g/mL	25 °C	Sigma-Aldrich[1][2], ChemicalBook[3]
0.8222 g/mL	Not Specified	Gelest, Inc.[4]
0.83 g/mL	Not Specified	Chem-Impex[5]
0.822	Not Specified	Fisher Scientific[6]

Note: The temperature dependence of the density for **1,1,3,3,5,5-hexamethyltrisiloxane** is not extensively detailed in the provided search results. For high-precision applications, it is recommended to measure the density at the specific temperature of interest.

## Experimental Protocols for Density Measurement

The determination of the density of liquids like **1,1,3,3,5,5-hexamethyltrisiloxane** is commonly performed using digital density meters that operate based on the oscillating U-tube principle. Standardized methods such as ASTM D4052 and ISO 12185 provide detailed protocols for such measurements.

### Principle of the Oscillating U-tube Method

This method involves introducing a small volume of the liquid sample (typically 1-2 mL) into a U-shaped tube, which is then electronically excited to oscillate at its natural frequency.<sup>[7][8]</sup> The frequency of oscillation is influenced by the mass of the sample in the tube. By measuring the change in the oscillation frequency and using calibration data from substances with known densities (like air and water), the density of the sample can be accurately determined.<sup>[7]</sup> Modern instruments often incorporate temperature control to ensure precise and reproducible measurements at a specified temperature.

### General Experimental Protocol (based on ASTM D4052 and ISO 12185)

- **Calibration:** The instrument must be calibrated using at least two standards of known density. Typically, dry air and ultrapure water are used. The calibration should be verified regularly.
- **Sample Preparation:** Ensure the **1,1,3,3,5,5-hexamethyltrisiloxane** sample is homogeneous and free of any air bubbles.
- **Temperature Equilibration:** The sample cell of the density meter is maintained at a constant, specified temperature (e.g., 25 °C).<sup>[8]</sup>
- **Sample Injection:** A small volume of the sample is carefully introduced into the oscillating U-tube, either manually with a syringe or using an automated injection system.<sup>[7][9]</sup> Care must be taken to avoid the introduction of air bubbles.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample. This measurement is then automatically converted to a density value based on the instrument's calibration.

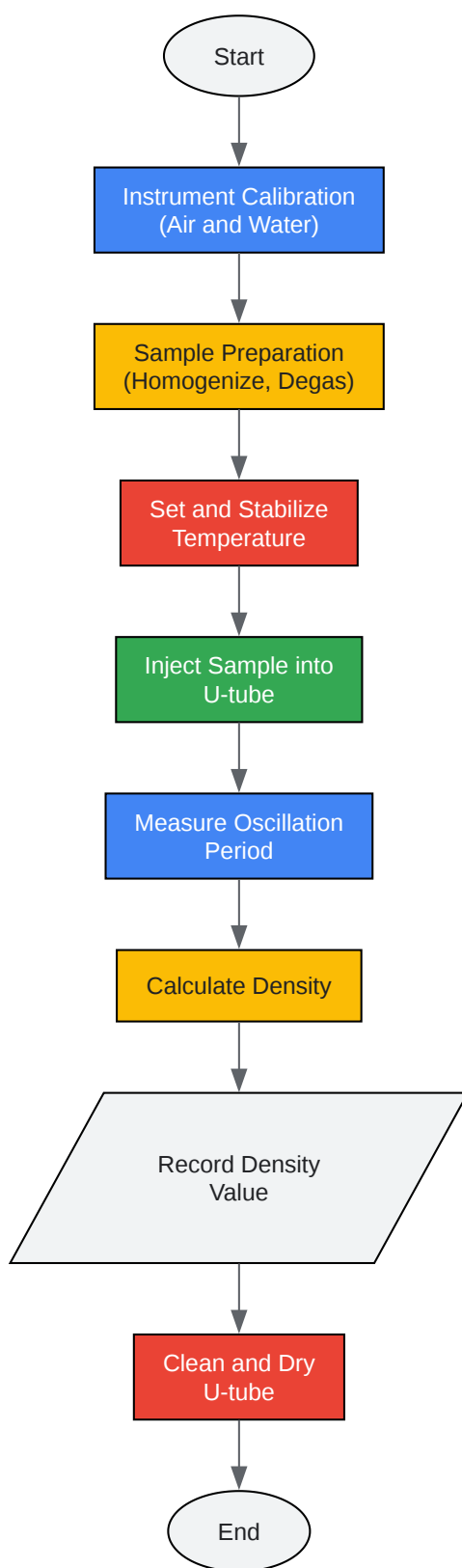
- **Cleaning:** After each measurement, the U-tube must be thoroughly cleaned with appropriate solvents and dried completely to prevent cross-contamination.

This method is applicable to liquids with a wide range of viscosities and is known for its high precision and small sample volume requirement.<sup>[7]</sup><sup>[10]</sup>

## Visualizations

### Experimental Workflow for Density Measurement

The following diagram illustrates the general workflow for determining the density of a liquid sample using the oscillating U-tube method.



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Caption: Workflow for density determination using the oscillating U-tube method.

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